Operational Guide: Safe Disposal and Handling of 4'-Iodo-2-phenylacetophenone

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Compound of Interest	
Compound Name:	*4'-Iodo-2-phenylacetophenone*
CAS No.:	*55794-28-0*
Cat. No.:	*B1324248*

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Executive Summary & Chemical Profile

This guide outlines the mandatory disposal and handling procedures for **4'-Iodo-2-phenylacetophenone** (also known as 1-(4-iodophenyl)-2-phenylethanone).[1]

Operational Alert: While this compound is structurally related to lachrymatory agents (like

-halo ketones), the iodine substituent is located on the aromatic ring (para position), not the alpha-carbon.[1] Consequently, it exhibits lower immediate volatility and acute toxicity than phenacyl halides.[1] However, as an organo-iodide, it requires strict segregation from general organic waste streams to prevent the formation of corrosive hydroiodic acid (HI) and elemental iodine (

) during incineration.[1]

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Chemical Property	Data
CAS Number	13559-95-0
Molecular Formula	
Hazard Class	Irritant (Skin/Eye/Respiratory)
Waste Classification	Halogenated Organic (Non-regulated if solid, D001 if in flammable solvent)
Reactivity	Light-sensitive; may liberate upon prolonged exposure to light/air.[1]

Hazard Assessment & Pre-Disposal Safety

Before initiating disposal, operators must acknowledge the specific risks associated with the carbon-iodine bond cleavage.[1]

- Iodine Liberation: Old or improperly stored samples may degrade, turning yellow/brown.[1] This indicates free iodine (

  ), which is corrosive and a sublimating respiratory irritant.[1]
- Incineration Risks: Disposal in non-halogenated streams can damage standard catalytic oxidizers in incinerators due to acid gas generation. Strict segregation is non-negotiable.

Required PPE:

- Respiratory: N95 (for solid dust) or Half-mask with Organic Vapor cartridges (if in solution or degraded).[1]
- Dermal: Nitrile gloves (0.11 mm minimum thickness). Double gloving recommended for solutions.
- Ocular: Chemical splash goggles.

Operational Disposal Protocol

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The following workflow ensures compliance with RCRA (Resource Conservation and Recovery Act) standards and protects downstream waste management infrastructure.

Scenario A: Disposal of Pure Solid

Do not dissolve solids unnecessarily. Minimizing solvent volume reduces waste disposal costs.[1]

- Containerize: Transfer the solid into a clear glass jar with a Teflon-lined screw cap. Avoid metal containers, as iodine can corrode them.[1]
- Labeling: Affix a hazardous waste label.
  - Primary Constituent:[1][2][3][4][5] **4'-Iodo-2-phenylacetophenone**.[1]
  - Hazard Checkbox: Toxic, Irritant.[1]
  - Critical Note: Write "HALOGENATED SOLID" clearly on the tag.
- Secondary Containment: Place the jar into a clear plastic bag (zip-seal) to contain potential dust or leakage.

Scenario B: Disposal of Solutions (Reaction Mixtures)

Common solvents: Dichloromethane (DCM), Ethyl Acetate, Acetone.[1]

- Segregation: Pour the solution into the designated Halogenated Waste carboy.
  - Never pour into the "Non-Halogenated" or "General Organic" waste stream.
  - Never pour down the sink. Organo-iodides are toxic to aquatic life and persist in water tables.
- Compatibility Check: Ensure the waste stream does not contain strong oxidizers (e.g., nitric acid), which can rapidly oxidize the iodide to elemental iodine, creating toxic purple fumes.[1]
- PH Adjustment (Optional but Recommended): If the waste solution is acidic, neutralize to pH 6-8 before bottling to prevent acid-catalyzed deiodination.

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Emergency Spill Management

In the event of a spill, immediate containment is required to prevent surface contamination.[1]

The "Thiosulfate Quench" Method: If the spilled material is dark (indicating free iodine), use a reducing agent before cleanup.[1]

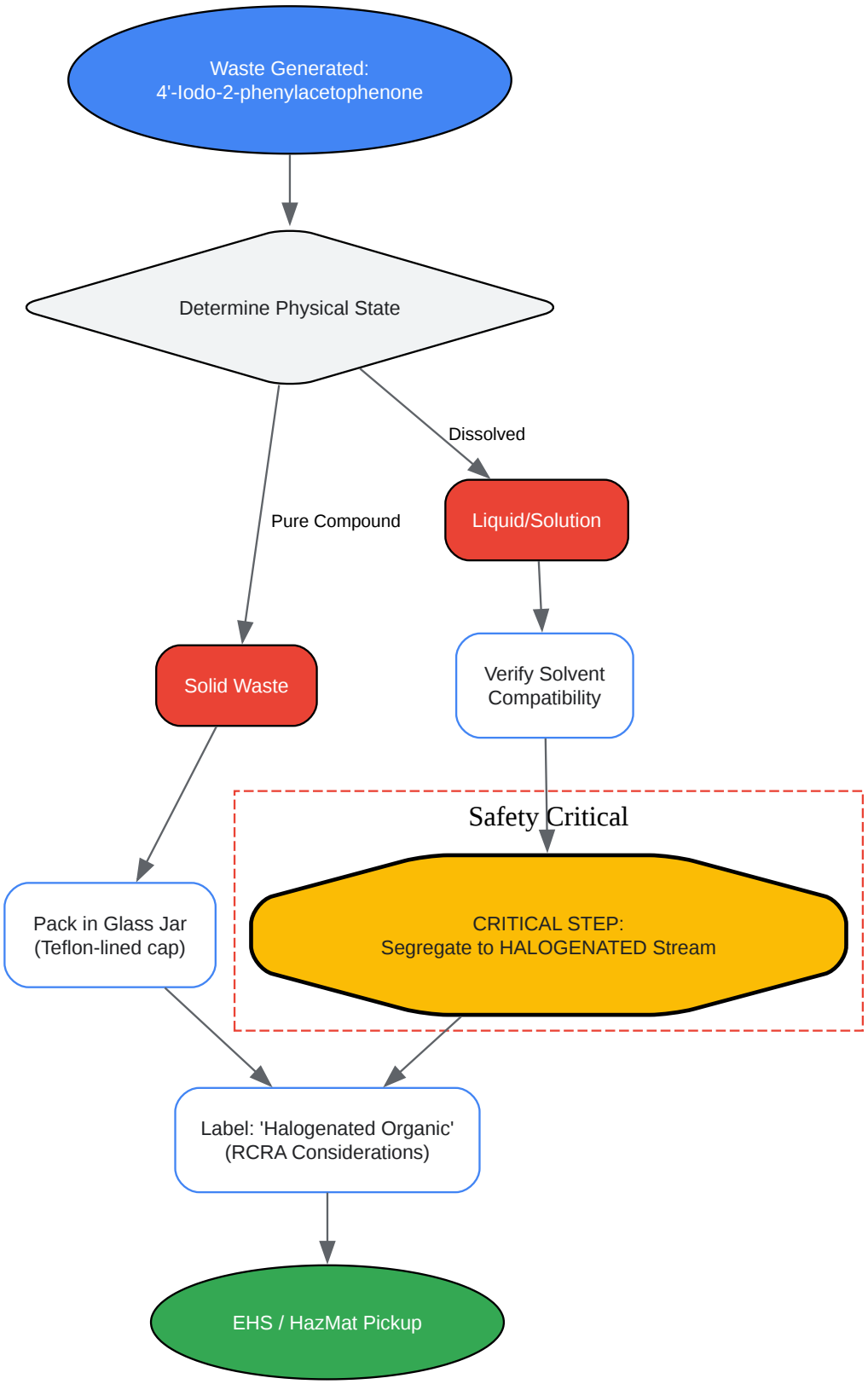
- Prepare: Make a 10% Sodium Thiosulfate (

) aqueous solution.
- Apply: Spray or pour over the spill. The dark brown color will fade to colorless/white as iodine reduces to iodide.
- Absorb: Use vermiculite or spill pads to absorb the liquid.
- Dispose: Treat the absorbed material as Halogenated Solid Waste.

Decision Logic & Workflow (Visualization)

The following diagram illustrates the critical decision points for compliant disposal.

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Figure 1: Decision matrix for segregating organo-iodide waste to prevent incineration facility non-compliance.

References

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